

Essential Safety and Logistics for Handling O-Desmethyl Quinidine

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Compound of Interest

Compound Name: O-Desmethyl quinidine

Cat. No.: B15600900

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **O-Desmethyl quinidine**, including detailed operational and disposal plans.

Chemical Identifier:

Property	Value
Chemical Name	O-Desmethyl quinidine
Synonyms	Cupreidine, 6'-Hydroxycinchonine
CAS Number	70877-75-7
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₂
Molecular Weight	310.39 g/mol [1] [2] [3]

Hazard Identification and Classification

O-Desmethyl quinidine is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	GHS Classification
Acute Oral Toxicity	Category 4: Harmful if swallowed (H302)[1]
Skin Sensitization	Category 1: May cause an allergic skin reaction (H317)[1]

Signal Word: Warning

Precautionary Statements:[1]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P270: Do not eat, drink or smoke when using this product.
- P272: Contaminated work clothing should not be allowed out of the workplace.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P501: Dispose of contents/container to an approved waste disposal plant.

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storing **O-Desmethyl quinidine** is crucial to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **O-Desmethyl quinidine**:

PPE Category	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles. ^[4] A face shield may be required for operations with a high risk of splashing.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). ^[4]
Skin and Body Protection	A lab coat or disposable gown should be worn. ^[4] Ensure there is no exposed skin.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended. ^[4] Work in a well-ventilated area, preferably a chemical fume hood.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that the work area is clean and uncluttered. A designated area for handling potent compounds should be used.
- Personal Protective Equipment: Don all required PPE as specified in the table above.
- Weighing and Aliquoting: Conduct all weighing and aliquoting of solid **O-Desmethyl quinidine** in a chemical fume hood to prevent inhalation of dust.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Remove and dispose of PPE in the appropriate waste stream. Wash hands thoroughly with soap and water.

Storage

Storage Condition	Recommendation
Temperature	Store in a refrigerator at 2-8°C for long-term storage.[2] Some suppliers recommend storing at <-15°C.[1]
Atmosphere	Store in a dry, well-ventilated place.[5] Keep the container tightly closed.
Light	Protect from light.[6]
Incompatibilities	Avoid strong oxidizing agents.[5]

Emergency Procedures

Immediate and appropriate action during an emergency can significantly mitigate harm.

First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[5]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[5]
Skin Contact	Remove contaminated clothing. Wash skin immediately with plenty of soap and water for at least 15 minutes. If skin irritation or rash occurs, get medical advice/attention.[4][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5]

Spill and Leak Procedures

For minor spills, trained personnel wearing appropriate PPE should:

- Control the spread of the liquid or powder.
- Absorb the spill with an inert material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate the spill area.

For major spills, evacuate the area and contact the institution's emergency response team.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Hazardous Combustion Products: May include carbon monoxide, carbon dioxide, and nitrogen oxides.[5]
- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Disposal Plan

Proper disposal of **O-Desmethyl quinidine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Classification

Waste containing **O-Desmethyl quinidine** should be considered hazardous chemical waste.

Disposal Methodology

- Unused Product: Unused **O-Desmethyl quinidine** should be disposed of as hazardous waste. Do not discard it down the drain or in the regular trash.
- Contaminated Materials: All materials that have come into contact with **O-Desmethyl quinidine**, including empty containers, disposable PPE, and spill cleanup materials, should

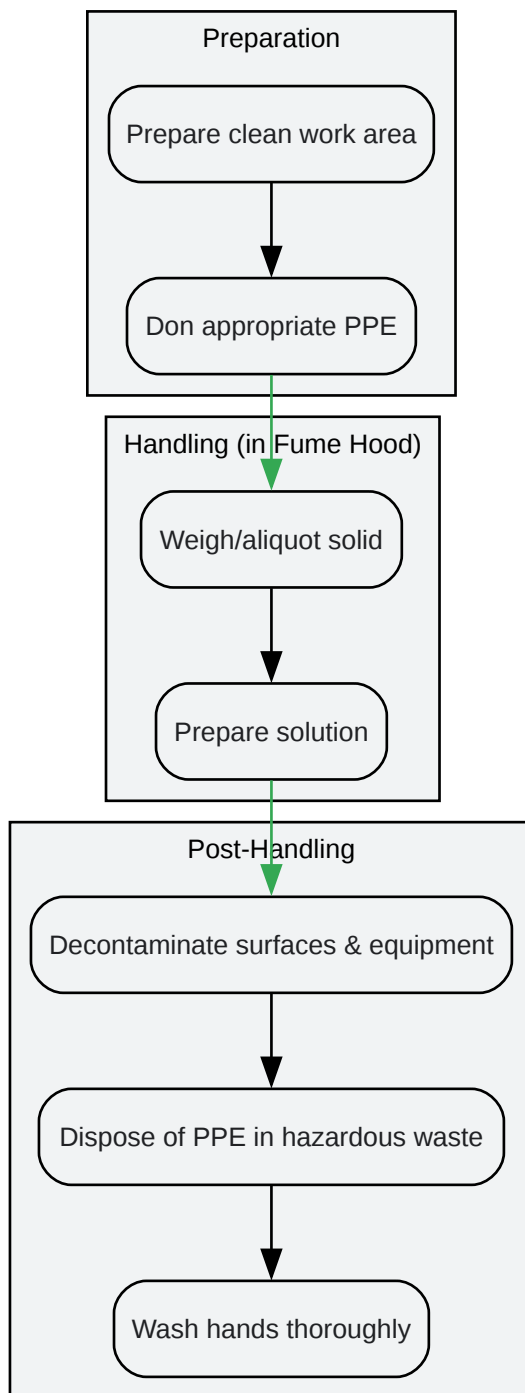
be collected in a designated, sealed, and labeled hazardous waste container.

- Waste Vendor: Arrange for the collection and disposal of the hazardous waste through a licensed and approved chemical waste disposal company. Follow all local, state, and federal regulations for pharmaceutical waste disposal.^[7]^[8]

The primary recommended method for the destruction of pharmaceutical waste is high-temperature incineration by a licensed facility.

Workflow for Safe Handling of O-Desmethyl Quinidine

Safe Handling Workflow for O-Desmethyl Quinidine

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Caption: Workflow for the safe handling of **O-Desmethyl quinidine**.

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